

Introduction: The Significance of a Versatile Scaffold

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Compound of Interest

Compound Name: *5-bromo-1,3-dimethyl-2,3-dihydro-1H-1,3-benzodiazol-2-one*

Cat. No.: *B1373073*

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In the landscape of modern drug discovery and development, the identification and optimization of key molecular intermediates are paramount to the successful synthesis of novel therapeutics. One such pivotal molecule is 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile. While there may be some ambiguity in the literature regarding its CAS number, with 330792-70-6 being the most consistently cited identifier, its role is unequivocally established. This pyrazole derivative has garnered significant attention as a crucial building block in the synthesis of targeted cancer therapies, most notably the second-generation Bruton's tyrosine kinase (BTK) inhibitors.[1][2] Its structural features, including a pyrazole core, an amino group, a phenoxyphenyl moiety, and a carbonitrile group, contribute to its unique reactivity and make it a valuable scaffold in medicinal chemistry.[1]

This technical guide provides a comprehensive overview of 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile for researchers, scientists, and drug development professionals. We will delve into its physicochemical properties, established synthetic routes, and its critical application in the synthesis of BTK inhibitors, supported by detailed experimental protocols and pathway diagrams.

Physicochemical Properties and Characterization

5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile is typically a light yellow to off-white powder.[2][3] A summary of its key physicochemical properties is presented in the table below.

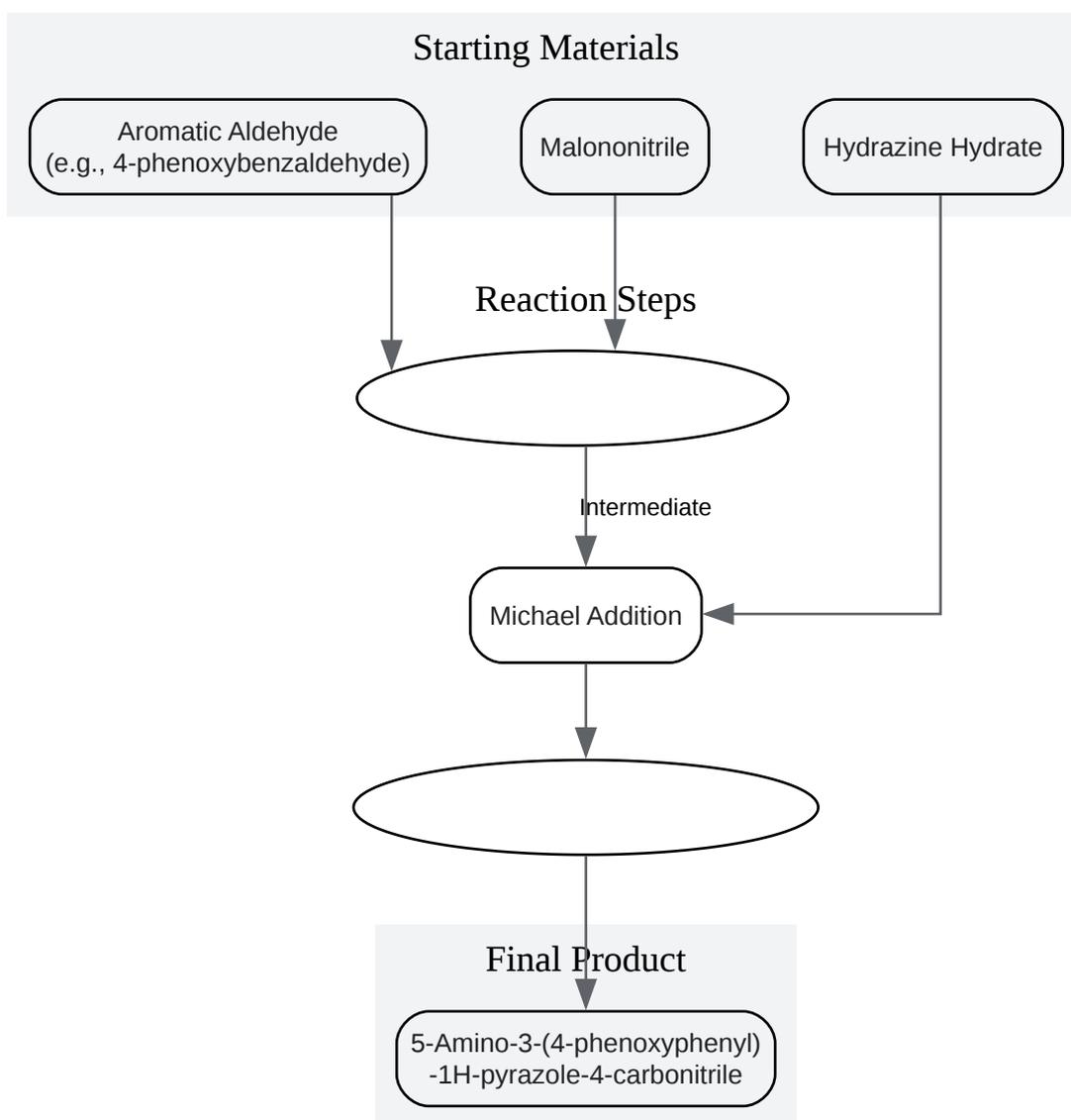
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ N ₄ O	[4]
Molecular Weight	276.29 g/mol	[4]
Appearance	Light yellow to off-white powder	[2][3]
Boiling Point	585.3 ± 50.0 °C (Predicted)	[3]
Density	1.37 ± 0.1 g/cm ³ (Predicted)	[3]
Flash Point	307.8 °C	[3]
pKa	10.83 ± 0.50 (Predicted)	[3]
Solubility	DMSO (Slightly)	[3]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[5]

Characterization of this compound is typically achieved through standard analytical techniques such as Fourier-transform infrared (FTIR) spectroscopy, proton and carbon nuclear magnetic resonance (¹H NMR, ¹³C NMR) spectroscopy, and mass spectrometry to confirm its structure and purity.[6][7]

Synthesis of 5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile

The synthesis of 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile and related pyrazole derivatives often employs a one-pot, three-component reaction, which is an efficient and environmentally friendly approach.[7][8] A general and widely adopted method involves the cyclocondensation of an α,α -dicyanoketene derivative with hydrazine hydrate under controlled conditions.[1]

A representative synthetic workflow is illustrated in the diagram below:



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Caption: Synthetic workflow for 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile.

Detailed Experimental Protocol: One-Pot Synthesis

The following is a representative, generalized protocol for the synthesis of 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile. Researchers should consult specific literature for optimized conditions and catalyst selection.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the aromatic aldehyde (e.g., 4-phenoxybenzaldehyde) (1 mmol) and

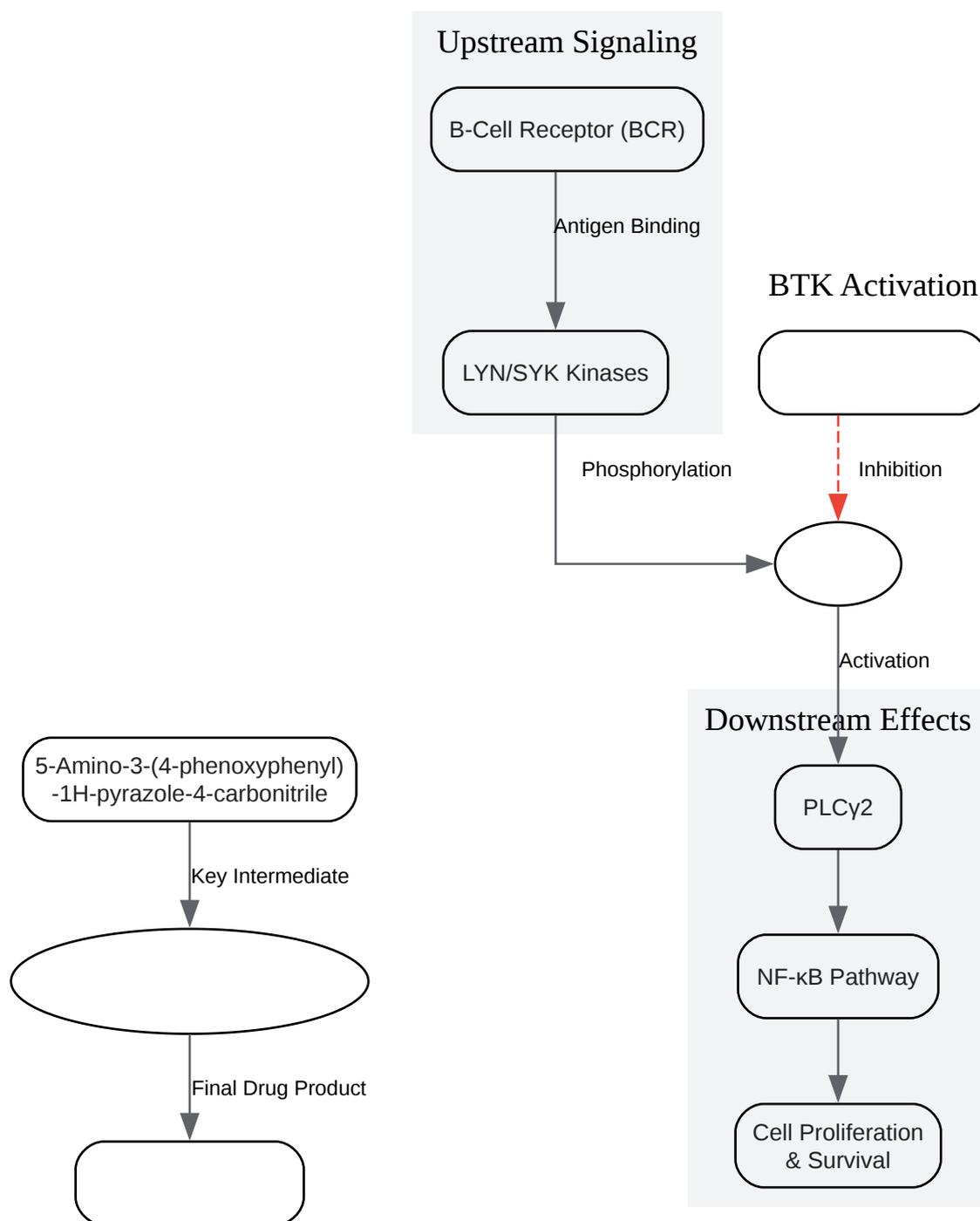
malononitrile (1 mmol) in a suitable solvent such as ethanol.[9]

- Knoevenagel Condensation: Add a catalytic amount of a suitable base (e.g., piperidine or a heterogeneous catalyst) to the mixture. Stir the reaction at room temperature or with gentle heating. Monitor the formation of the Knoevenagel condensation product by thin-layer chromatography (TLC).[9]
- Cyclization: Once the initial reaction is complete, add phenylhydrazine or hydrazine hydrate (1 mmol) to the reaction mixture.[9][10]
- Reaction Completion and Work-up: Continue stirring the reaction, with heating if necessary, until TLC analysis indicates the consumption of the intermediate and formation of the desired pyrazole product.
- Isolation and Purification: Cool the reaction mixture to room temperature. The product may precipitate from the solution. If so, collect the solid by filtration. If not, concentrate the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile.[6][9]

Application in the Synthesis of Bruton's Tyrosine Kinase (BTK) Inhibitors

The primary and most significant application of 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile is as a key intermediate in the synthesis of Bruton's tyrosine kinase (BTK) inhibitors, such as Ibrutinib and Zanubrutinib.[1][2][3] These drugs are at the forefront of treating various B-cell malignancies.

The pyrazole-based intermediate is crucial for constructing the core structure of these inhibitors. A generalized schematic of its role in the synthesis of a BTK inhibitor is presented below.



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Caption: Simplified BTK signaling pathway and inhibitor action.

Conclusion

5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile stands out as a molecule of significant interest in the field of medicinal chemistry and drug development. Its versatile pyrazole scaffold and strategic functional groups make it an indispensable intermediate in the synthesis of a new generation of targeted cancer therapies. A thorough understanding of its properties, synthesis, and application is crucial for scientists and researchers working on the development of novel kinase inhibitors and other therapeutics. The continued exploration of efficient and green synthetic routes for this and similar intermediates will undoubtedly pave the way for more accessible and affordable life-saving medications.

References

- Green and efficient synthesis of 5-amino-1H-pyrazole-5-carbonitriles utilizing novel modified LDH. The Royal Society of Chemistry.
- 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6. ChemicalBook.
- 5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6. Benchchem.
- 3-Amino-5-(4-phenoxyphenyl)pyrazole-4-carbonitrile | 330792-70-6. BLDpharm.
- 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile CAS NO 330792-70-6. Haihang Industry.
- Processes for the preparation of zanubrutinib and intermediates thereof. Google Patents.
- Synthesis of pyrazole 4-carbonitrile derivatives. ResearchGate.
- Targeting Bruton's tyrosine kinase (BTK) as a signaling pathway in immune-mediated diseases: from molecular mechanisms to leading treatments. PubMed.
- Bruton's tyrosine kinase. Wikipedia.
- 5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6. Sigma-Aldrich.
- Process for the preparation of zanubrutinib. Google Patents.
- Pyrazole synthesis. Organic Chemistry Portal.

- Targeting Bruton's Tyrosine Kinase in Inflammatory and Autoimmune Pathologies. *Frontiers in Cell and Developmental Biology*.
- Development of New Thiazole Complexes as Powerful Catalysts for Synthesis of Pyrazole-4-Carbonitrile Derivatives under Ultrasonic Irradiation Condition Supported by DFT Studies. *ACS Omega*.
- Structural mechanism for Bruton's tyrosine kinase activation at the cell membrane. *PNAS*.
- 5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6. *ChemScene*.
- 5-aMino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile Safety Data Sheets. *Echemi*.
- The Evolving Role of Bruton's Tyrosine Kinase Inhibitors in B Cell Lymphomas. *PMC*.
- Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. *PMC*.
- Synthesis and Antimicrobial Activity of New 4-Fromyl Pyrazole Derivatives Drived from Galloyl Hydrazide. *Chemical Methodologies*.
- Green synthesis of novel 5-amino-bispyrazole-4-carbonitriles using a recyclable Fe₃O₄@SiO₂@vanillin@thioglycolic acid nano-catalyst. *RSC Publishing*.
- Synthesis of Novel Azo-Linked 5-Amino-Pyrazole-4-Carbonitrile Derivatives Using Tannic Acid-Functionalized Silica-Coated Fe₃O₄ Nanoparticles as a Novel, Green, and Magnetically Separable Catalyst. *Frontiers in Chemistry*.
- High Quality Ibrutinib Intermediate 5-aMino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile Manufacturer and Supplier. *SyncoZymes*.
- Synthesis of 5-amino-1,3-diphenyl-1H-pyrazole-4-carbonitriles. *ResearchGate*.

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Sources

- 1. 5-Amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6 | Benchchem [benchchem.com]
- 2. 5-amino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile CAS NO 330792-70-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. 5-aMino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile | 330792-70-6 [chemicalbook.com]
- 4. chemscene.com [chemscene.com]
- 5. High Quality Ibrutinib Intermediate 5-aMino-3-(4-phenoxyphenyl)-1H-pyrazole-4-carbonitrile Manufacturer and Supplier | SyncoZymes [syncozymesnad.com]
- 6. rsc.org [rsc.org]
- 7. Green synthesis of novel 5-amino-bispyrazole-4-carbonitriles using a recyclable Fe₃O₄@SiO₂@vanillin@thioglycolic acid nano-catalyst - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 8. Frontiers | Synthesis of Novel Azo-Linked 5-Amino-Pyrazole-4-Carbonitrile Derivatives Using Tannic Acid-Functionalized Silica-Coated Fe₃O₄ Nanoparticles as a Novel, Green, and Magnetically Separable Catalyst [frontiersin.org]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
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